

Personal protective equipment for handling 5,5'-Difluoro BAPTA

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Compound of Interest

Compound Name: 5,5'-Difluoro BAPTA

Cat. No.: B130989

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Essential Safety and Handling Guide for 5,5'-Difluoro BAPTA

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical compounds like **5,5'-Difluoro BAPTA**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment.

Chemical and Physical Properties

5,5'-Difluoro BAPTA is a non-fluorescent calcium indicator used to study cytosolic free Ca^{2+} by ^{19}F -NMR.[1][2] It is a derivative of BAPTA and is often supplied as an acetoxymethyl (AM) ester for cell loading or as a tetrapotassium salt.[3] The AM ester form is membrane-permeable and is converted to the active Ca^{2+} chelator by intracellular esterases.[3]

Property	5,5'-Difluoro BAPTA (AM)	5,5'-Difluoro BAPTA, tetrapotassium salt
Molecular Formula	C34H38F2N2O18[1][2]	C22H18F2K4N2O10
Molecular Weight	800.67 g/mol [1]	665 g/mol
Appearance	White to off-white crystalline powder[2]	White solid
Solubility	Soluble in DMSO, DMF, EtOAc or CHCl3[2]	Soluble in water
CAS Number	156027-00-8[1] or 128255-42-5[2]	Not explicitly found

Hazard Identification and Risk Assessment

While a specific Safety Data Sheet (SDS) for **5,5'-Difluoro BAPTA** was not found in the immediate search, a thorough risk assessment should be conducted based on the nature of fluorinated organic compounds and BAPTA derivatives. The carbon-fluorine bond is strong, making many perfluorinated compounds stable.[4] However, the synthesis of such compounds can involve hazardous reagents.[4] For the end-user, the primary risks are associated with the handling of the powder and its solutions.

Potential hazards include:

- **Eye and Skin Irritation:** Direct contact with the powder or solutions may cause irritation.
- **Respiratory Tract Irritation:** Inhalation of dust from the powdered form can irritate the respiratory system.
- **Unknown Toxicity:** The full toxicological profile of **5,5'-Difluoro BAPTA** is not widely documented. Therefore, it should be handled with care, assuming it is potentially hazardous.

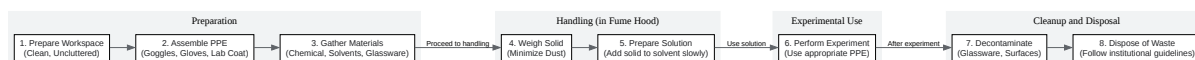
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial for minimizing exposure. The following table summarizes the recommended PPE for handling **5,5'-Difluoro BAPTA**.

PPE Category	Item	Specifications and Usage
Eye and Face Protection	Safety Goggles	Must be worn at all times to protect against splashes. They should meet ANSI Z87.1 standards.[4]
Face Shield	Recommended in addition to goggles when there is a significant risk of splashing or when handling larger quantities.[5][6]	
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are generally suitable for incidental contact. [7][8] Regularly inspect gloves for any signs of degradation or punctures and change them immediately if contaminated.[7]
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect skin and clothing from contamination.[7] For procedures with a higher risk of exposure, consider a flame-resistant lab coat.[9]
Respiratory Protection	Not generally required for handling solutions in a well-ventilated area. If dust is generated during weighing, a NIOSH-approved respirator may be necessary.[7] All handling of the solid form should be done in a chemical fume hood.[7]	

Operational Plan: Step-by-Step Handling Protocol

A systematic workflow is essential for both safety and experimental accuracy.



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Caption: Workflow for Safe Handling of **5,5'-Difluoro BAPTA**.

1. Preparation:

- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.[7]
- Confirm that an eyewash station and safety shower are readily accessible.[7]
- Put on all required PPE: safety goggles, chemical-resistant gloves, and a lab coat.

2. Weighing and Solution Preparation:

- Handle the solid form of **5,5'-Difluoro BAPTA** inside a chemical fume hood to prevent inhalation of any dust.[7]
- Use a dedicated spatula and weighing paper.
- To prepare a solution, slowly add the weighed solid to the appropriate solvent (e.g., DMSO for the AM ester, water for the tetrapotassium salt) to avoid splashing.[7]

3. Storage:

- Store **5,5'-Difluoro BAPTA** in a tightly sealed container in a cool, dry, and well-ventilated area.[7]
- Protect from light and moisture.[2] The recommended storage temperature is often -20°C.[2]

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- All waste materials, including unused chemicals, contaminated gloves, and weighing papers, should be collected in a designated and clearly labeled hazardous waste container.[7]
- Do not mix with other waste streams unless compatibility has been confirmed.

Disposal Method:

- Never pour **5,5'-Difluoro BAPTA** solutions down the drain.[7]
- All chemical waste must be disposed of in accordance with federal, state, and local environmental regulations.[7]
- Consult your institution's Environmental Health and Safety (EHS) office for specific disposal guidelines.[10]

Spill Management:

- In case of a spill, evacuate the immediate area if necessary.
- For a small spill of solid material, carefully sweep it up to avoid creating dust and place it in a sealed container for disposal.[7]
- For a liquid spill, absorb it with an inert, non-combustible material like sand or vermiculite and place it in a chemical waste container.[7]
- Ensure appropriate PPE is worn during the entire cleanup process.

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